

A Comparative Guide to EN40B and EN24 Steels: Mechanical Properties and Applications

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and professionals in drug development, material selection is a critical factor that can significantly impact the performance and reliability of laboratory equipment and instrumentation. This guide provides an objective comparison of the mechanical properties of two common engineering steels, **EN40**B and EN24, supported by experimental data and standardized testing methodologies.

Key Distinctions at a Glance

EN40B is a chromium-molybdenum nitriding steel, renowned for its high wear resistance and suitability for surface hardening through the nitriding process.[1][2][3] This treatment creates a very hard surface casing, making it an excellent choice for components subjected to abrasion and wear. EN24, on the other hand, is a nickel-chromium-molybdenum through-hardening alloy steel, recognized for its high tensile strength and toughness.[4] The choice between these two materials often hinges on the primary requirement of the application: surface hardness versus through-thickness strength and toughness.

Quantitative Mechanical Properties

The mechanical properties of **EN40**B and EN24 are primarily determined by their chemical composition and heat treatment condition. The following table summarizes the key mechanical properties for both steels in the commonly supplied 'T' condition (hardened and tempered).



Mechanical Property	EN40B (in 'T' Condition)	EN24 (in 'T' Condition)
Tensile Strength	850 - 1000 N/mm²	850 - 1000 N/mm²
Yield Strength	680 N/mm² (min)	635 - 680 N/mm² (min)
Hardness (Brinell)	248 - 302 HB	248 - 302 HB
Impact Strength (Izod)	40 J (min)	50 J (min)
Elongation	13% (min)	13% (min)

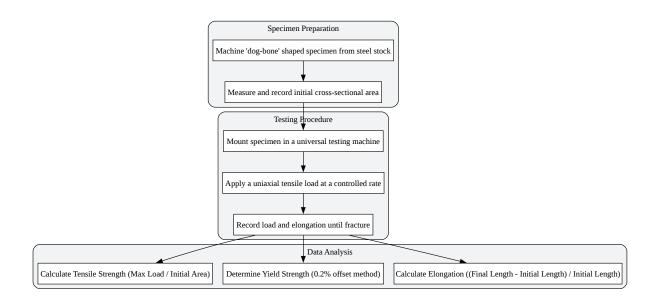
Experimental Protocols

The determination of the mechanical properties presented above follows standardized experimental procedures to ensure accuracy and reproducibility. The primary methodologies are outlined below.

Tensile Testing

Tensile properties such as tensile strength, yield strength, and elongation are determined following the ASTM E8/E8M standard test methods for tension testing of metallic materials.[5] [6][7]



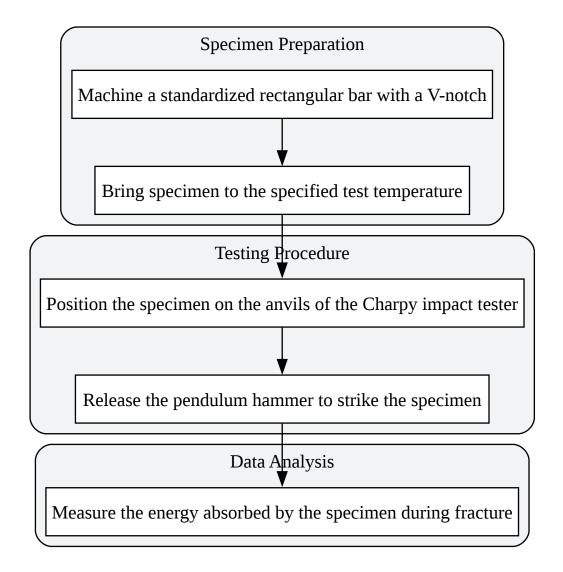


Tensile Testing Workflow based on ASTM E8.

Impact Testing

Impact strength, a measure of a material's toughness and resistance to fracture under a sudden load, is typically evaluated using the Charpy V-notch test as detailed in the ASTM E23 standard.[8][9][10]



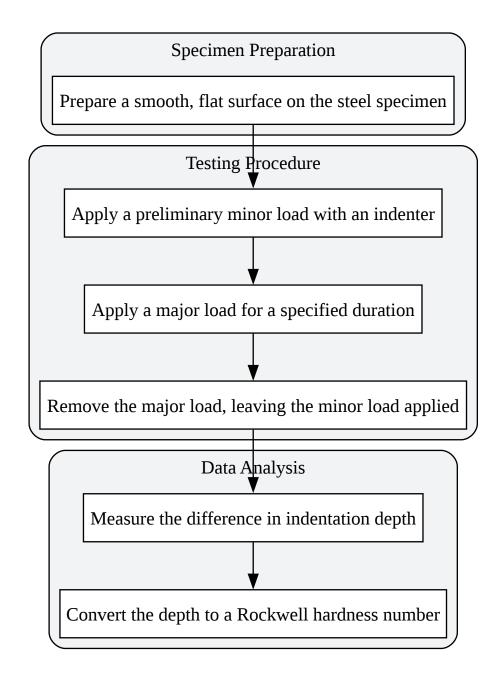


Charpy Impact Testing Workflow based on ASTM E23.

Hardness Testing

Hardness, the resistance of a material to localized plastic deformation, is commonly measured using the Rockwell or Brinell hardness tests. The ASTM E18 standard outlines the procedure for Rockwell hardness testing.[11][12][13]



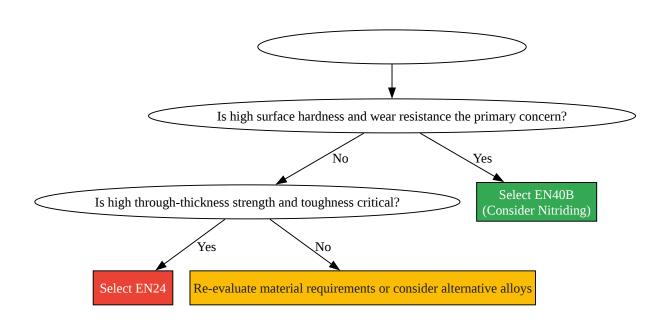


Rockwell Hardness Testing Workflow based on ASTM E18.

Material Selection Guide

The choice between **EN40**B and EN24 is dictated by the specific demands of the application. The following flowchart provides a logical approach to selecting the appropriate steel based on primary mechanical property requirements.





Material Selection Flowchart: **EN40**B vs. EN24.

In summary, for applications demanding exceptional surface durability, such as gears, shafts, and other components subject to significant wear, **EN40**B with a nitriding treatment is often the superior choice.[2] For components requiring high tensile strength and good toughness throughout their cross-section, such as highly stressed bolts, connecting rods, and structural components, EN24 is a more suitable option.[4] A thorough analysis of the operational stresses and environmental conditions is paramount in making the optimal material selection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. highpeaksteels.com [highpeaksteels.com]



- 2. EN40B Steel | 722M24 [smithmetal.com]
- 3. smithmetal.com [smithmetal.com]
- 4. 722M24 | 722M24 Steel | EN40B Steel [tsmsteel.com]
- 5. testresources.net [testresources.net]
- 6. ASTM E8: Standard Test Methods for Tension Testing of Metallic Materials [intertek.com]
- 7. ASTM E8 | Tensile Testing Standards & Procedures Valence [valencesurfacetech.com]
- 8. universalgripco.com [universalgripco.com]
- 9. zwickroell.com [zwickroell.com]
- 10. infinitalab.com [infinitalab.com]
- 11. testmetals.com [testmetals.com]
- 12. ASTM E18-25: Rockwell Hardness Standard Test Methods The ANSI Blog [blog.ansi.org]
- 13. industrialphysics.com [industrialphysics.com]
- To cite this document: BenchChem. [A Comparative Guide to EN40B and EN24 Steels: Mechanical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607303#en40b-vs-en24-steel-mechanical-properties-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com